Application Notes and Protocols: Reactive Red 141 in Adsorption Studies

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Compound of Interest

Compound Name:	*Reactive Red 141*
CAS No.:	*144940-93-2*
Cat. No.:	*B1174832*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Reactive Red 141 (RR-141) is a synthetic diazo dye extensively used in the textile industry.[1] Due to its complex aromatic structure and high water solubility, it is a common and persistent pollutant in industrial wastewater, posing a significant environmental concern.[1][2] Its stability and vibrant color make it an ideal model compound for researchers studying the efficacy of various adsorbent materials and wastewater treatment technologies. This document provides detailed application notes and standardized protocols for utilizing **Reactive Red 141** in laboratory-scale adsorption experiments.

Chemical Profile of **Reactive Red 141**:

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Property	Value
C.I. Name	Reactive Red 141
CAS Registry Number	61931-52-0[3]
Molecular Formula	$C_{52}H_{26}Cl_2N_{14}Na_8O_{26}S_8$[3]
Molecular Weight	1774.19 g/mol [3]
Molecular Structure	Double azo class[3]
λmax	544 nm[4]

Application Notes

Reactive Red 141 is a valuable tool for:

- Screening and Characterization of Novel Adsorbents: Its anionic nature and large molecular size provide a robust challenge for potential adsorbent materials.
- Optimization of Adsorption Parameters: It is widely used to study the effects of pH, temperature, contact time, and adsorbent dosage on removal efficiency.
- Kinetic and Isotherm Modeling: The adsorption behavior of RR-141 onto various materials is well-documented, providing a strong basis for comparative kinetic and isotherm studies.
- Comparative Studies: Its consistent use in the literature allows for the benchmarking of new adsorbents against previously reported materials.

Experimental Protocols

The following are generalized protocols for conducting batch adsorption studies with **Reactive Red 141**. These should be adapted based on the specific characteristic of the adsorbent being investigated.

Preparation of **Reactive Red 141** Stock Solution

A stock solution of known concentration is prepared for subsequent dilutions.

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Materials:

- **Reactive Red 141** dye powder
- Deionized water
- Volumetric flask (e.g., 1000 mL)
- Analytical balance

Procedure:

- Accurately weigh a specific amount of **Reactive Red 141** powder using an analytical balance.
- Dissolve the powder in a small amount of deionized water in a beaker.
- Transfer the solution to a volumetric flask.
- Rinse the beaker with deionized water and add the rinsing to the volumetric flask to ensure all the dye is transferred.
- Add deionized water to the flask up to the calibration mark.
- Stopper the flask and invert it several times to ensure a homogenous solution.
- Store the stock solution in a dark, cool place to prevent photodegradation.

Batch Adsorption Experiments

These experiments are performed to determine the equilibrium and kinetics of RR-141 adsorption.

Materials:

- RR-141 stock solution
- Adsorbent material

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- Conical flasks or beakers
- Orbital shaker
- pH meter
- 0.1 M HCl and 0.1 M NaOH for pH adjustment
- Syringes and filters (e.g., 0.45 µm)
- UV-Vis Spectrophotometer

Procedure:

- Prepare a series of working solutions of desired RR-141 concentrations by diluting the stock solution.
- Dispense a fixed volume of the RR-141 working solution into a set of conical flasks.
- Adjust the initial pH of the solutions to the desired value using 0.1 M HCl or 0.1 M NaOH.[4]
- Add a pre-weighed amount of the adsorbent to each flask.
- Place the flasks on an orbital shaker and agitate at a constant speed (e.g., 150 rpm) and temperature.[4]
- Withdraw samples at predetermined time intervals for kinetic studies. For equilibrium studies, allow the mixture to agitate for a sufficient time to reach equilibrium.
- Filter the withdrawn samples to separate the adsorbent from the solution.
- Analyze the filtrate for the remaining RR-141 concentration using a UV-Vis spectrophotometer at its λmax of 544 nm.[4]

The amount of dye adsorbed at equilibrium (q_e, mg/g) and the removal efficiency (%) can be calculated using the following equations:

- Adsorption Capacity:$q_e = (C_0 - C_e) * V / m$

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- Removal Efficiency:% Removal = ((C_0 - C_e) / C_0) * 100

Where:

- C_0 = Initial dye concentration (mg/L)
- C_e = Equilibrium dye concentration (mg/L)
- V = Volume of the solution (L)
- m = Mass of the adsorbent (g)

Data Presentation: Adsorption Parameters for Reactive Red 141

The following tables summarize key experimental parameters and results from various studies on the adsorption of **Reactive Red 141**.

Table 1: Optimal Conditions for **Reactive Red 141** Adsorption by Various Adsorbents

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Adsorbent	Optimal pH	Optimal Temperature (°C)	Optimal Contact Time (min)	Maximum Adsorption Capacity (mg/g)	Reference
γ-Al_2O_3 Nanoparticles	4.81	-	51.61	40.65	[5]
Modified Orange Peel (NOOP)	2	20	45	4.77	[4]
Raw Orange Peel (ROP)	4	20	30	3.88	[4]
Cellulose Extract from Orange Peel (CE)	2	20	45	4.35	[4]
Sesame Hull Waste	1.1	20	-	27.55	[6]
Hydrotalcite	2.0	-	-	320.5	[7]
Modified Chitin	11.0	30-60	-	59-167	[8]
Debaryomyces hansenii F39A	6.0	20	-	-	[8]

Table 2: Kinetic and Isotherm Models for **Reactive Red 141** Adsorption

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Adsorbent	Best Fit Kinetic Model	Best Fit Isotherm Model	Reference
γ-Al_2O_3 Nanoparticles	Pseudo-second-order	Langmuir	[5]
Modified Orange Peel Derivatives	Pseudo-second-order	Langmuir	[4]
Sesame Hull Waste	Pseudo-second-order	Langmuir	[6]
Activated Coconut Leaf Stalk	Pseudo-second-order	Langmuir	[9]
Hydrotalcite	-	Langmuir, Freundlich	[7]

Visualizations

Experimental Workflow

The following diagram illustrates the typical workflow for a batch adsorption study.

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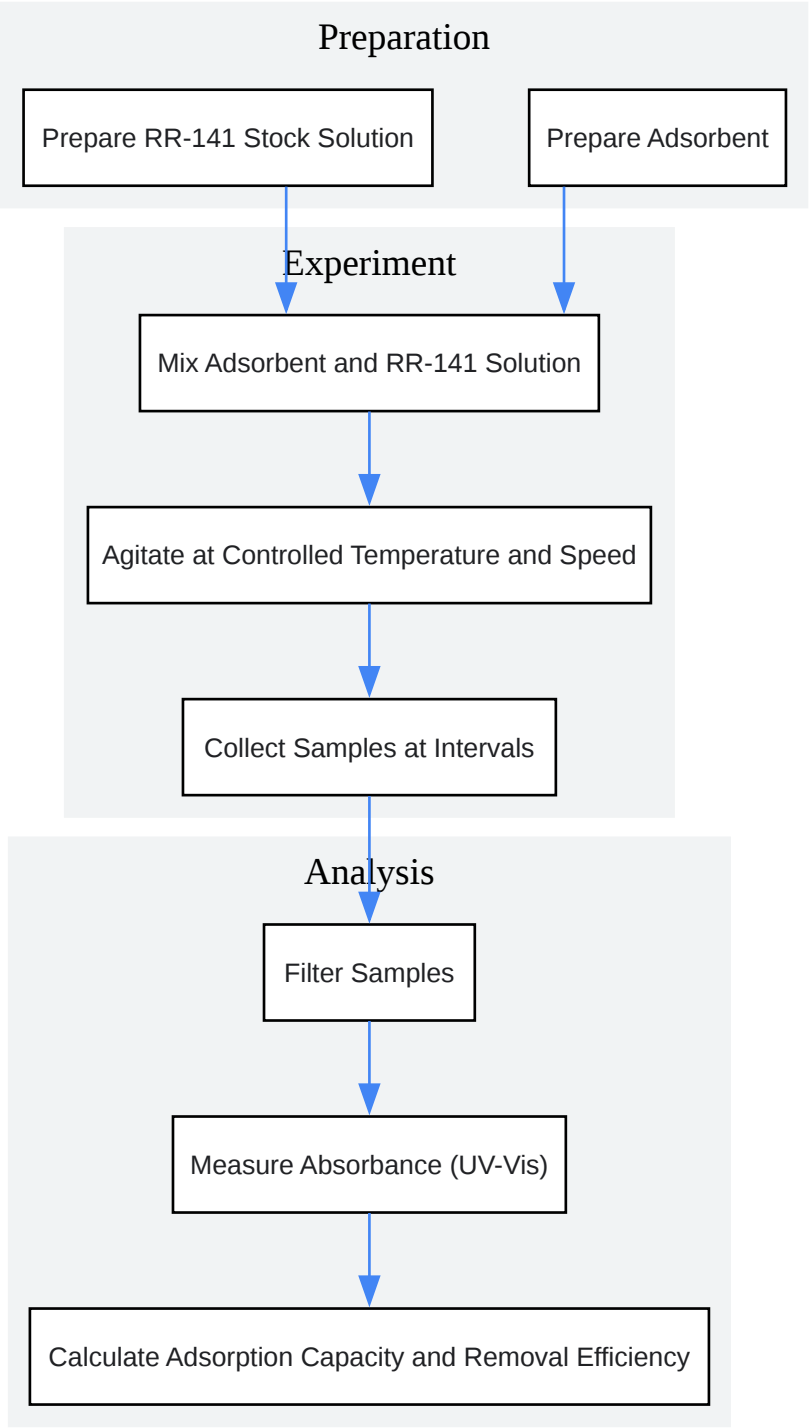

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Caption: Batch adsorption experimental workflow.

Factors Influencing Adsorption

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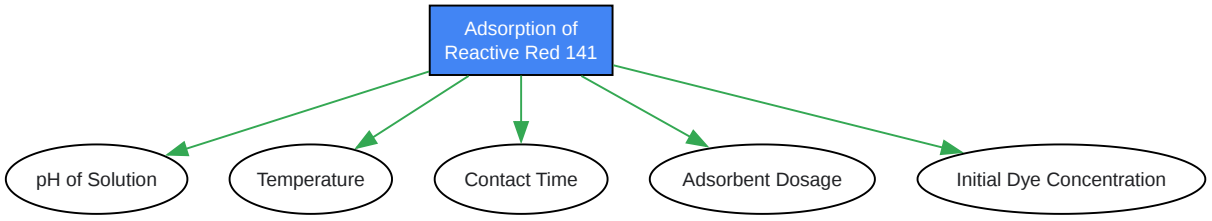
This diagram shows the key parameters that influence the adsorption of **Reactive Red 141**.



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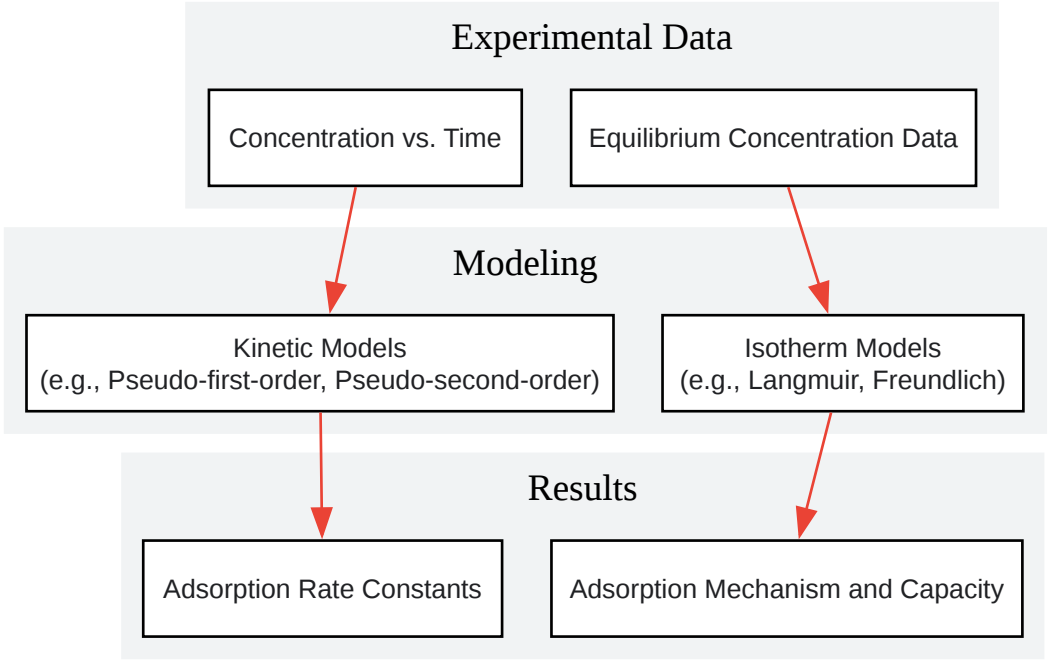
Caption: Key parameters affecting RR-141 adsorption.

Adsorption Data Analysis Pathway

The logical flow for analyzing the experimental data is depicted below.



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Caption: Logical flow for adsorption data analysis.

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